

Application of Pentetic Acid in Enhanced Oil Recovery: Application Notes and Protocols

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Compound of Interest

Compound Name: Pentetic acid

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Introduction

Pentetic acid, also known as diethylenetriaminepentaacetic acid (DTPA), is a powerful chelating agent with significant potential in enhanced oil recovery (EOR) operations.[1] Its primary mechanism of action involves altering the wettability of reservoir rock, a critical factor governing the efficiency of oil displacement. By sequestering multivalent cations from the rock surface and the brine, DTPA can shift the rock's preference from oil-wet to water-wet, thereby facilitating the release of trapped oil. This document provides a detailed overview of the application of DTPA in EOR, including its mechanisms of action, quantitative data from key studies, and detailed experimental protocols.

Mechanisms of Action

The principal role of DTPA in enhanced oil recovery is to modify the reservoir's rock-fluid interactions to favor oil displacement. This is achieved through several key mechanisms:

- **Wettability Alteration:** DTPA is highly effective at chelating divalent and trivalent cations, such as Ca^{2+} , Mg^{2+} , and Fe^{3+} , which act as bridges between the negatively charged crude oil components (like asphaltenes and resins) and the rock surface.[2][3] By removing these cations, DTPA disrupts the bonds holding the oil to the rock, leading to a shift in wettability from oil-wet or mixed-wet to a more favorable water-wet state.[2][4][5] This change in wettability reduces the capillary forces that trap oil in the porous media.

- **Interfacial Tension (IFT) Reduction:** While wettability alteration is its primary function, DTPA can also contribute to the reduction of interfacial tension between the oil and water phases. [6][7] This effect is often more pronounced when DTPA is used in conjunction with surfactants. Lower IFT reduces the capillary pressure, further aiding in the mobilization of residual oil.
- **Rock Dissolution:** The chelation process can lead to a limited dissolution of the rock matrix, particularly in carbonate reservoirs.[2] This can enlarge pore throats and improve the permeability of the near-wellbore region, enhancing fluid flow.

Quantitative Data Summary

The following tables summarize key quantitative data from laboratory studies investigating the effectiveness of DTPA in enhanced oil recovery.

Table 1: Effect of DTPA on Wettability Alteration and Oil Recovery in Sandstone

DTPA Concentration (wt%)	Initial Contact Angle (°)	Final Contact Angle (°)	Zeta Potential Change (mV)	Additional Oil Recovery (%)	Reference
5% in Seawater	143 (Oil-wet)	23 (Strongly Water-wet)	-2.29 to -13.06	39.6 (Spontaneous Imbibition)	[4]
7% in Seawater	-	-	More negative surface charge	22 (Core Flooding)	[2]
5% in Seawater	-	-	Drop towards more negative	19 (from 56% to 75% in Core Flooding)	[3]

Table 2: Effect of DTPA on Interfacial Tension (in combination with other chemicals)

EOR Fluid Composition	Interfacial Tension (mN/m)	Reference
ZS + DTPA + SW	Significantly Reduced	[6]
GS8 + DTPA + SW	Higher than ZS + DTPA + SW	[6]

Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to replicate and build upon existing studies.

Protocol 1: Wettability Alteration Measurement (Contact Angle)

Objective: To quantify the change in rock wettability from oil-wet to water-wet upon treatment with a DTPA solution.

Materials:

- Reservoir rock sample (e.g., sandstone, carbonate) cut into thin, polished sections
- Crude oil from the target reservoir
- Formation brine or synthetic seawater
- DTPA solution of desired concentration (e.g., 5 wt% in seawater)
- Goniometer or contact angle measurement apparatus
- High-pressure, high-temperature (HPHT) cell (optional, for reservoir conditions)

Procedure:

- Sample Preparation:
 - Saturate the clean and dry rock section with formation brine.

- Age the brine-saturated rock section in crude oil at reservoir temperature for a specified period (e.g., 2-4 weeks) to establish an oil-wet condition.
- Initial Contact Angle Measurement:
 - Place a droplet of formation brine on the surface of the aged, oil-wet rock section submerged in crude oil.
 - Measure the contact angle between the brine droplet and the rock surface using a goniometer. This is the initial, oil-wet contact angle.
- DTPA Treatment:
 - Immerse the aged rock section in the DTPA solution for a predetermined duration (e.g., 24-48 hours) at the desired temperature.
- Final Contact Angle Measurement:
 - Remove the rock section from the DTPA solution and place it in a cell filled with crude oil.
 - Place a droplet of the DTPA solution (or fresh brine) on the treated rock surface.
 - Measure the contact angle again. A significant decrease in the contact angle indicates a shift towards water-wetness.

Protocol 2: Core Flooding for Oil Recovery Assessment

Objective: To evaluate the effectiveness of DTPA in displacing additional oil from a reservoir core sample after conventional waterflooding.

Materials:

- Consolidated reservoir core plug (e.g., Berea sandstone)
- Core flooding apparatus (core holder, pumps, pressure transducers, temperature controller, effluent collector)
- Crude oil

- Formation brine or synthetic seawater
- DTPA solution (e.g., 5 wt% in seawater)

Procedure:

- Core Preparation:
 - Clean and dry the core plug and measure its porosity and permeability.
 - Saturate the core with formation brine.
 - Flood the core with crude oil to irreducible water saturation (S_{wi}).
- Waterflooding (Secondary Recovery):
 - Inject formation brine into the core at a constant flow rate until no more oil is produced. This simulates secondary recovery. Record the volume of oil recovered.
- DTPA Flooding (Tertiary/Enhanced Recovery):
 - Inject the DTPA solution into the core at the same flow rate.
 - Collect the effluent and measure the volume of additional oil recovered.
- Data Analysis:
 - Calculate the oil recovery factor for both the waterflooding and DTPA flooding stages as a percentage of the original oil in place (OOIP).

Protocol 3: Zeta Potential Measurement

Objective: To measure the change in the surface charge of rock particles after interaction with a DTPA solution, providing insight into the mechanism of wettability alteration.

Materials:

- Crushed reservoir rock particles of a specific size range

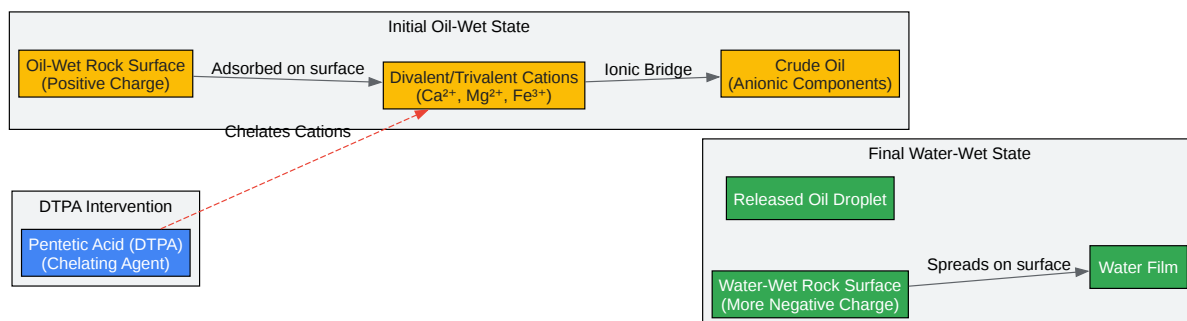
- Formation brine or synthetic seawater
- DTPA solution
- Zeta potential analyzer

Procedure:

- Sample Preparation:
 - Disperse a small amount of the crushed rock particles in the formation brine to create a suspension.
- Initial Zeta Potential Measurement:
 - Measure the zeta potential of the rock particles in the brine suspension using the zeta potential analyzer.
- DTPA Interaction:
 - Add the DTPA solution to the suspension to achieve the desired final concentration.
 - Allow the mixture to equilibrate for a specific time.
- Final Zeta Potential Measurement:
 - Measure the zeta potential of the rock particles in the DTPA-containing suspension. A shift to a more negative zeta potential is indicative of the chelation of positive ions from the rock surface.

Visualizations

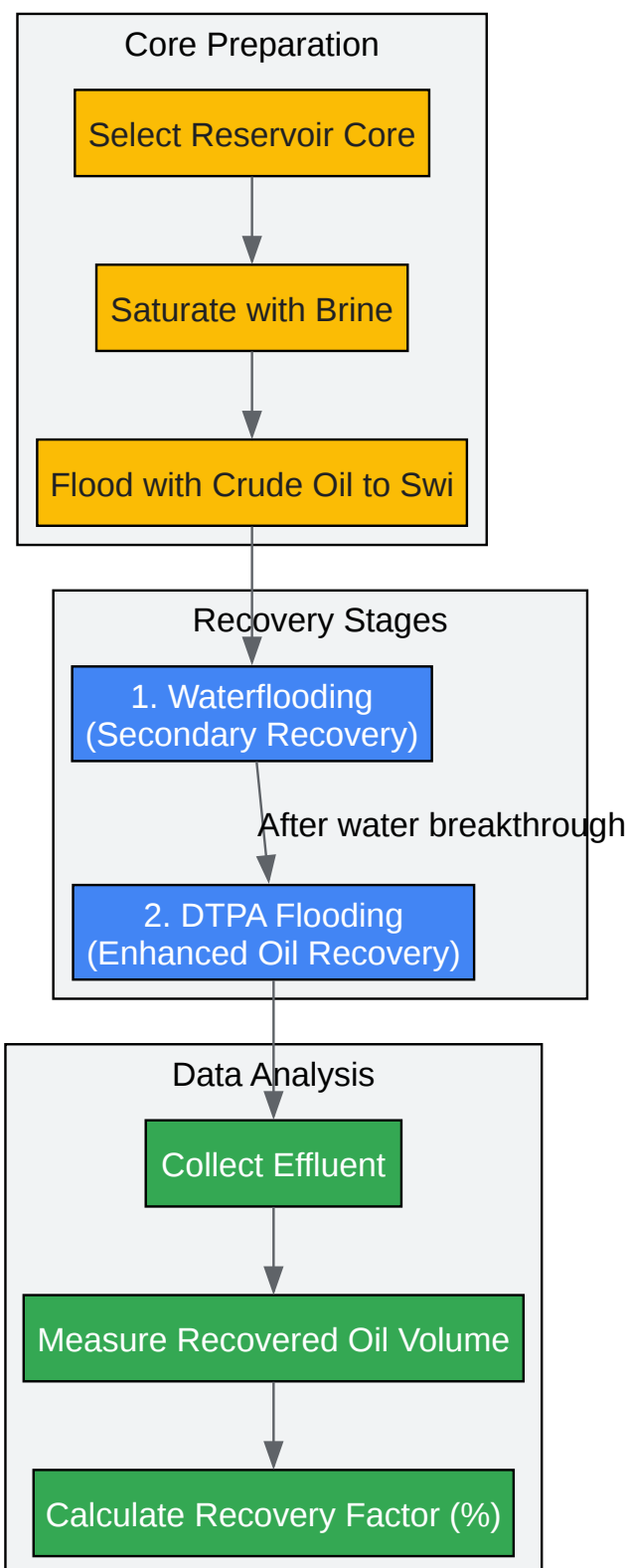
Signaling Pathway for Wettability Alteration



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Caption: Mechanism of DTPA-induced wettability alteration.

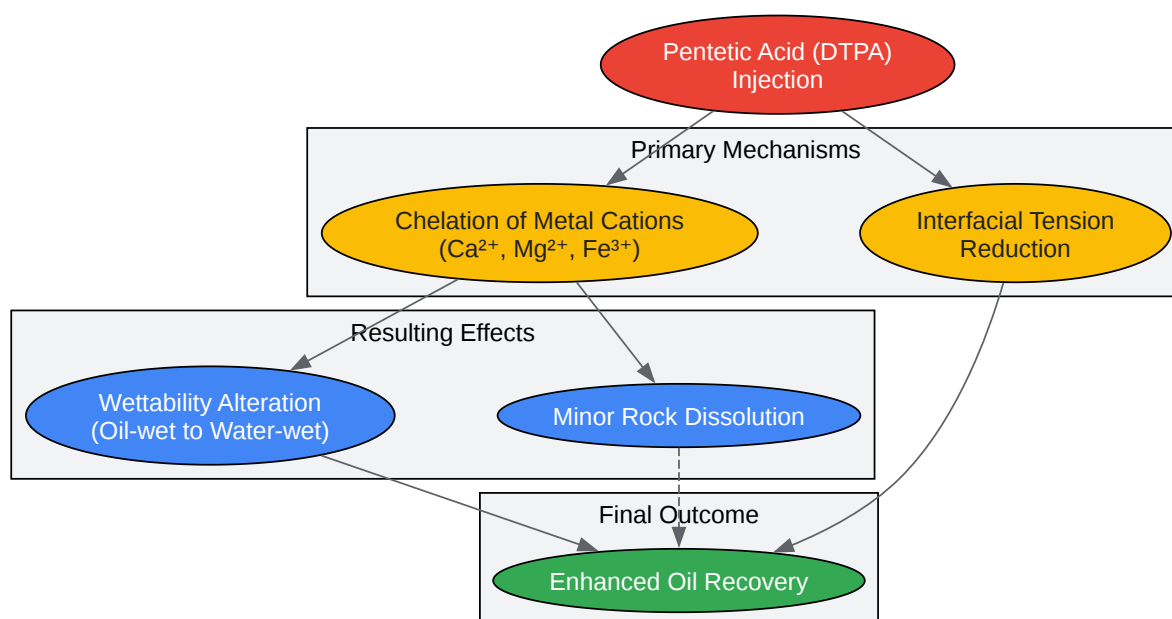
Experimental Workflow for EOR Assessment



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Caption: Core flooding experimental workflow for EOR evaluation.

Logical Relationship of DTPA's EOR Mechanisms



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Caption: Interrelated mechanisms of DTPA in enhanced oil recovery.

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